Diethyl 2-cyclohexylmalonate: A Comprehensive Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Diethyl 2-cyclohexylmalonate*
CAS No.:	*2163-44-2*
Cat. No.:	*B1295894*

Get Quote

CAS Number: 2163-44-2

This guide provides an in-depth technical overview of **Diethyl 2-cyclohexylmalonate**, a versatile reagent in organic synthesis with significant applications in pharmaceutical and agrochemical research. We will delve into its chemical properties, synthesis, and reactivity, with a particular focus on its role as a key building block for complex molecular architectures. This document is intended for researchers, scientists, and drug development professionals seeking to leverage the unique characteristics of this compound in their synthetic endeavors.

Core Molecular Profile

Diethyl 2-cyclohexylmalonate, with the CAS number 2163-44-2, is a diester derivative of malonic acid distinguished by the presence of a cyclohexyl substituent on the α-carbon.[1][2] This structural feature imparts specific steric and electronic properties that are instrumental in directing the outcomes of chemical transformations.

© 2026 BenchChem. All rights reserved.

Property	Value	Source
CAS Number	2163-44-2	[1][2][3]
Molecular Formula	C13H22O4	[1][2]
Molecular Weight	242.31 g/mol	[1][3]
IUPAC Name	diethyl 2-cyclohexylpropanedioate	
Appearance	Clear, colorless liquid	[3]
Boiling Point	345.14°C (estimated)	[3]
Density	1.0228 g/cm³	[3]

Synthesis and Mechanistic Considerations

The synthesis of **Diethyl 2-cyclohexylmalonate** can be achieved through several established routes, with the choice of method often dictated by the availability of starting materials and desired scale.

Catalytic Hydrogenation of Diethyl Phenylmalonate

A prevalent and efficient method for the preparation of **Diethyl 2-cyclohexylmalonate** involves the catalytic hydrogenation of diethyl phenylmalonate. This reaction leverages a heterogeneous catalyst, typically rhodium on carbon, to reduce the aromatic ring to a cyclohexane ring.

Experimental Protocol:

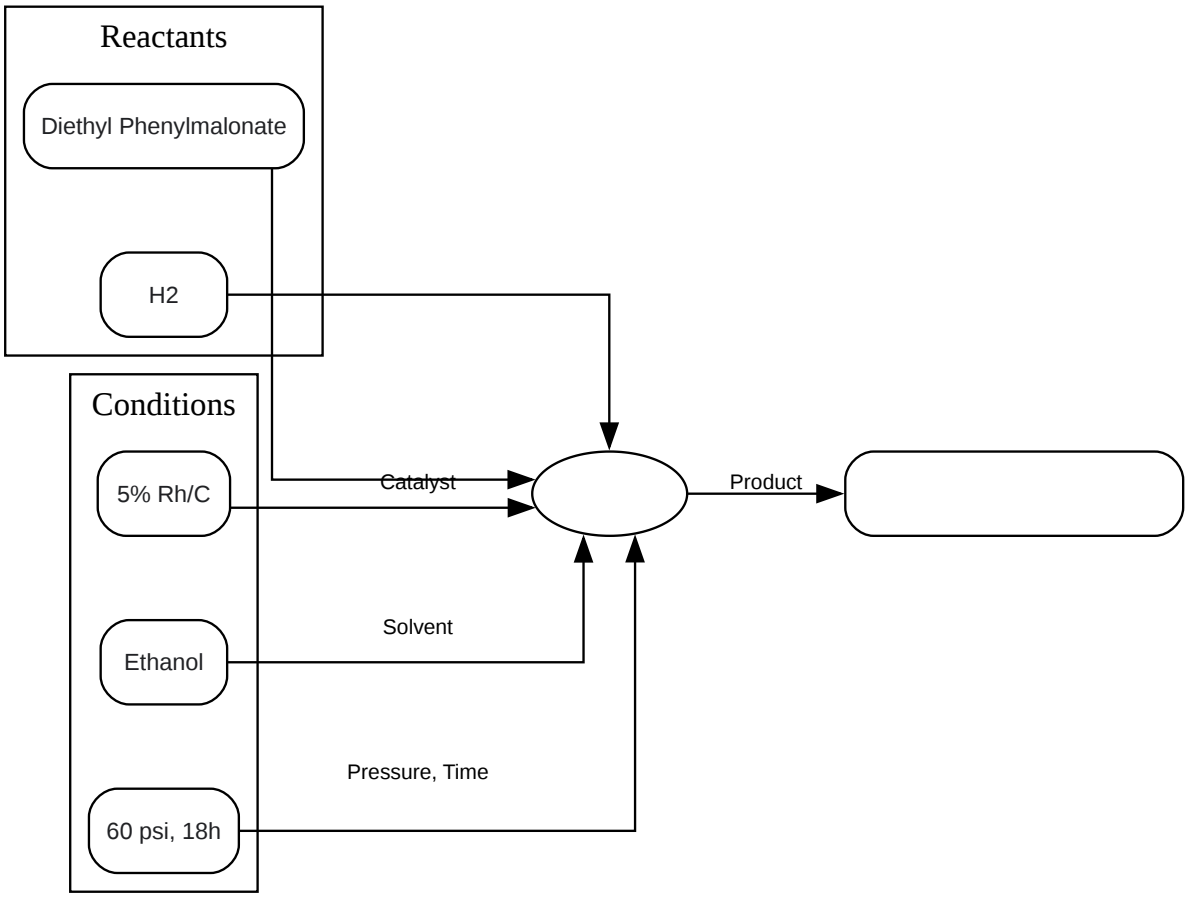
- A suspension of 5% rhodium on carbon (4.5 g) and diethyl phenylmalonate (30 g) in ethanol (100 ml) is prepared in a suitable hydrogenation vessel.
- The mixture is then subjected to hydrogenation at 60 psi for 18 hours.[3]
- Upon completion, the suspension is filtered through celite to remove the catalyst.
- The filtrate is concentrated under reduced pressure to yield a syrup.

© 2026 BenchChem. All rights reserved.

- Purification via distillation at 90°-94° C (0.5 mmHg) affords the final product, **Diethyl 2-cyclohexylmalonate**, in high yield (typically around 92%).[3]

Causality of Experimental Choices:

- Catalyst: 5% rhodium on carbon is selected for its high activity and selectivity in aromatic ring hydrogenation under relatively mild conditions.
- Solvent: Ethanol is an ideal solvent as it readily dissolves the starting material and is inert under the reaction conditions.
- Pressure and Time: The chosen pressure (60 psi) and reaction time (18 hours) are optimized to ensure complete conversion of the starting material.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

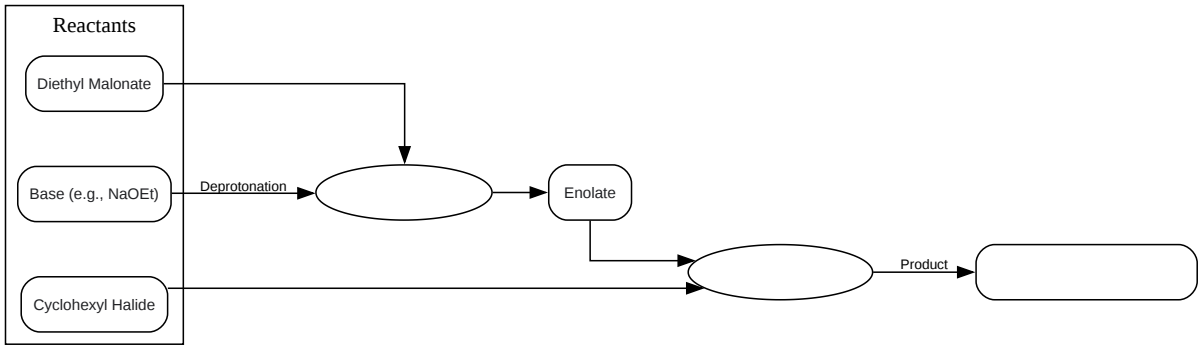
Caption: Synthesis of **Diethyl 2-cyclohexylmalonate** via Catalytic Hydrogenation.

Alkylation of Diethyl Malonate

An alternative and widely applicable approach is the alkylation of diethyl malonate using a suitable cyclohexyl halide, such as cyclohexyl bromide. This reaction proceeds via the formation of a resonance-stabilized enolate, a cornerstone of malonic ester synthesis.

Reaction Mechanism:

- Deprotonation: A strong base, such as sodium ethoxide, abstracts an acidic α-proton from diethyl malonate to form a nucleophilic enolate.
- Nucleophilic Attack: The enolate then undergoes a nucleophilic substitution reaction with the cyclohexyl halide, forming the C-C bond.
- Workup: An aqueous workup removes the inorganic byproducts, and the product is isolated and purified.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: General Mechanism for the Alkylation of Diethyl Malonate.

Applications in Drug Discovery and Development

The utility of **Diethyl 2-cyclohexylmalonate** in drug development stems from its role as a versatile scaffold for the synthesis of more complex molecules, particularly heterocyclic compounds.

Precursor to Barbiturates and Other CNS Depressants

Historically, malonic esters have been central to the synthesis of barbiturates. The presence of the cyclohexyl group in **Diethyl 2-cyclohexylmalonate** can be used to synthesize derivatives with specific lipophilicity and metabolic stability, which are critical parameters for drugs targeting the central nervous system. The general synthesis involves the condensation of the dialkylmalonate with urea in the presence of a strong base.

Building Block for Novel Therapeutics

The cyclohexyl moiety introduces steric bulk and lipophilicity, which can be advantageous in designing drug candidates with improved pharmacokinetic and pharmacodynamic profiles. This includes enhancing membrane permeability and influencing binding to target proteins. For instance, the cyclohexyl group can occupy hydrophobic pockets in enzyme active sites, leading to increased potency and selectivity.

Spectroscopic Characterization

A comprehensive understanding of the spectroscopic data for **Diethyl 2-cyclohexylmalonate** is essential for its identification and for monitoring reaction progress. Key spectral data can be found in public databases such as PubChem.[1]

© 2026 BenchChem. All rights reserved.

Spectroscopy	Key Features
^{1}H NMR	Signals corresponding to the ethyl ester groups (triplet and quartet), the methine proton, and the protons of the cyclohexyl ring.
^{13}C NMR	Resonances for the carbonyl carbons of the ester groups, the α-carbon, and the carbons of the ethyl and cyclohexyl groups.
Mass Spec (GC-MS)	A molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns.
IR	Strong absorption bands corresponding to the C=O stretching of the ester groups.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Diethyl 2-cyclohexylmalonate**.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Use in a well-ventilated area. Avoid breathing vapors or mist.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Hazards: May cause skin and eye irritation.

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) from the supplier.

Conclusion

Diethyl 2-cyclohexylmalonate is a valuable and versatile building block in modern organic synthesis. Its straightforward preparation and the unique properties imparted by the cyclohexyl group make it an attractive starting material for the synthesis of a wide range of complex

© 2026 BenchChem. All rights reserved.

molecules, particularly in the field of drug discovery. A thorough understanding of its synthesis, reactivity, and handling is crucial for its effective and safe utilization in the laboratory.

References

- PubChem. **Diethyl 2-cyclohexylmalonate**. National Center for Biotechnology Information. [Link]
- Pure Chemistry Scientific Inc. **Diethyl 2-cyclohexylmalonate** CAS NO.2163-44-2. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Diethyl 2-cyclohexylmalonate | C13H22O4 | CID 240541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Diethyl 2-cyclohexylmalonate: A Comprehensive Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295894/docs#diethyl-2-cyclohexylmalonate-a-comprehensive-technical-guide-for-advanced-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.